

12-Amino-1-dodecanol CAS number and regulatory information

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Compound of Interest

Compound Name: *12-Amino-1-dodecanol*

Cat. No.: *B015352*

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An In-depth Technical Guide to **12-Amino-1-dodecanol**: Properties, Regulation, and Application in Advanced Drug Delivery

Introduction

12-Amino-1-dodecanol is a bifunctional organic molecule featuring a primary amine and a primary alcohol separated by a twelve-carbon aliphatic chain. This unique structure makes it a valuable building block in various fields of chemical synthesis, particularly in the development of sophisticated materials for biomedical and pharmaceutical applications. Its long hydrocarbon tail imparts lipophilicity, while the terminal hydrophilic groups (amine and hydroxyl) provide reactive handles for further chemical modification. This guide offers a comprehensive overview of **12-Amino-1-dodecanol**, intended for researchers, scientists, and drug development professionals. We will delve into its fundamental properties, regulatory landscape, and, most critically, its role as a precursor in the synthesis of functional excipients for advanced drug delivery systems like lipid nanoparticles (LNPs).

Chemical Identity and Physicochemical Properties

A precise understanding of a molecule's properties is the foundation of its application. **12-Amino-1-dodecanol** is a solid at room temperature, appearing as a white to off-white crystalline powder.^[1] Its long alkyl chain dictates its solubility, making it soluble in alcohols like methanol and other organic solvents, while its water solubility is limited.^[1]

Table 1: Physicochemical Properties of **12-Amino-1-dodecanol**

Property	Value	Source(s)
CAS Number	67107-87-3	[1] [2] [3] [4]
Molecular Formula	C ₁₂ H ₂₇ NO	[1] [4]
Molecular Weight	201.35 g/mol	[1] [4]
Appearance	White to Almost white powder/crystal	[1]
Melting Point	79.0 to 83.0 °C	[1]
Purity	>98.0% (GC)	[1]
Solubility	Soluble in Methanol, DMSO, Ether	[5]

| Density | 0.883 g/cm³ |[\[5\]](#) |

Regulatory Information and Safe Handling

For any chemical utilized in research and development, particularly in pathways leading to pharmaceutical products, a thorough understanding of its hazard profile and handling requirements is non-negotiable. **12-Amino-1-dodecanol** is classified as an irritant under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Table 2: GHS Hazard and Precautionary Information | Classification | Code | Description | Source(s) | | :--- | :--- | :--- | :--- | | Hazard Class | Skin Irritation | H315 | Causes skin irritation | [\[1\]](#)[\[6\]](#) | | | Eye Irritation | H319 | Causes serious eye irritation |[\[1\]](#)[\[6\]](#) | | Signal Word | Warning | | | [\[1\]](#)[\[6\]](#) | | Pictogram | GHS07 | Exclamation Mark | [\[6\]](#)[\[7\]](#) | | Precautionary Statements| P264 | Wash skin thoroughly after handling. |[\[1\]](#)[\[6\]](#) | | | P280 | Wear protective gloves/eye protection/face protection. |[\[1\]](#)[\[6\]](#) | | | P302 + P352 | IF ON SKIN: Wash with plenty of water. |[\[6\]](#) | | | P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[\[5\]](#) | | | P337 + P313 | If eye irritation persists: Get medical advice/attention. |[\[1\]](#) |

According to safety data sheets, this substance is intended for R&D use only and is not for medicinal, household, or other uses.[\[5\]](#) It is crucial to handle the compound in a well-ventilated

area, using appropriate personal protective equipment (PPE), including gloves and safety glasses, to avoid contact with skin and eyes.^{[6][8]} The substance is considered stable under standard ambient conditions.

Currently, **12-Amino-1-dodecanol** is not listed on the ECHA Authorisation List (Annex XIV of REACH), which details substances subject to authorisation due to their hazardous properties.^[9] However, users are responsible for complying with all local and international regulations regarding its use and disposal.

Application in Drug Delivery: A Precursor for Ionizable Lipids

The most significant application for a molecule like **12-Amino-1-dodecanol** in the pharmaceutical sciences is its use as a foundational building block for synthesizing novel functional lipids. The emergence of mRNA vaccines and therapeutics has highlighted the critical role of lipid nanoparticles (LNPs) as a delivery vehicle.^[10] These LNPs are typically composed of four key components: an ionizable lipid, a phospholipid, cholesterol, and a PEGylated lipid.^{[11][12]}

The ionizable lipid is arguably the most crucial component. It is positively charged at a low pH, which facilitates the encapsulation of negatively charged nucleic acids (like mRNA) during formulation. Upon entering the body and circulating at physiological pH (~7.4), it becomes nearly neutral, reducing toxicity. Once the LNP is taken up by a cell into an endosome, the acidic environment of the endosome protonates the lipid again, promoting the disruption of the endosomal membrane and the release of the payload into the cytoplasm.

This is where **12-Amino-1-dodecanol** becomes highly relevant. Its primary amine can be used to construct the ionizable "headgroup" of a custom lipid, while the long dodecyl chain serves as the lipid "tail." The terminal hydroxyl group offers a versatile point for adding more lipid tails or other functional moieties, allowing for the creation of multi-tailed or branched lipids that can enhance fusogenicity and delivery efficiency.

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